

handling and safety precautions for 5-Hydroxy-2-iodobenzoic acid

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Compound of Interest

Compound Name: 5-Hydroxy-2-iodobenzoic acid

Cat. No.: B1302134

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Technical Support Center: 5-Hydroxy-2-iodobenzoic Acid

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **5-Hydroxy-2-iodobenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5-Hydroxy-2-iodobenzoic acid**?

A1: **5-Hydroxy-2-iodobenzoic acid** is classified as a hazardous substance. The primary hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation. [1][2] It is harmful if swallowed.[3] Some related compounds are noted to cause severe skin burns and eye damage.

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure safety, appropriate PPE must be worn. This includes chemical safety goggles or eyeglasses that meet OSHA and European standards, protective gloves, and a lab coat or other protective clothing to prevent skin exposure.[4][5] When there is a risk of dust generation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][5]

Q3: What are the proper storage conditions for **5-Hydroxy-2-iodobenzoic acid**?

A3: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[4][5] It should be kept away from incompatible substances such as strong oxidizing agents and strong bases.[4] Some related compounds are also sensitive to light and moisture and should be handled and stored under an inert gas.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] For eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] In both cases, seek medical attention.[4]

Q5: How should I handle a spill of **5-Hydroxy-2-iodobenzoic acid**?

A5: In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment. Avoid generating dust.[4] Carefully sweep up the spilled material and place it into a suitable, closed container for disposal.[5][6] The affected area should then be cleaned.

Q6: What are the known chemical incompatibilities of this compound?

A6: **5-Hydroxy-2-iodobenzoic acid** is incompatible with strong oxidizing agents and strong bases.[4] Contact with these substances should be avoided to prevent potentially hazardous reactions.

Troubleshooting Guide

Problem: I observe discoloration of the **5-Hydroxy-2-iodobenzoic acid** powder.

- Possible Cause: The compound may have been exposed to light or moisture, as related compounds are known to be sensitive to these conditions.
- Solution: Ensure the compound is stored in a tightly sealed, opaque container in a dry environment. If possible, store under an inert atmosphere. Discolored material may be degraded and should be handled with caution and potentially re-analyzed for purity before use.

Problem: I am experiencing irritation despite wearing gloves.

- Possible Cause: The type of glove material may not be sufficiently resistant to the compound, or the gloves may have been contaminated.
- Solution: Review the manufacturer's recommendations for glove selection. Ensure you are using gloves with an appropriate breakthrough time for this chemical. Always inspect gloves for any signs of degradation or perforation before use and practice proper glove removal techniques to avoid contaminating your hands.

Quantitative Data Summary

Property	Value	Source
Melting Point	197 - 198 °C	[4]
Boiling Point	371 °C	[4]
Molecular Formula	C7H5IO3	[1]
Molecular Weight	264.02 g/mol	[1]
Vapor Density	9.1	[4]

Experimental Protocols

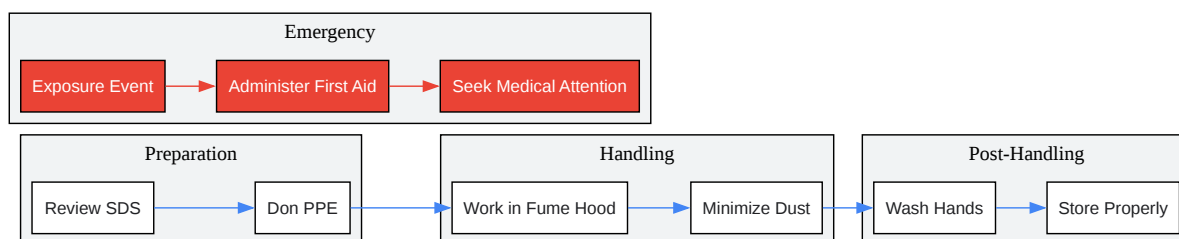
General Handling Protocol:

- Before handling, review the Safety Data Sheet (SDS).
- Work in a well-ventilated area, preferably a chemical fume hood.[4]
- Don appropriate Personal Protective Equipment (PPE): chemical safety goggles, gloves, and a lab coat.[4][6]
- Weigh the compound carefully to minimize dust generation.[4]
- After handling, wash hands and any exposed skin thoroughly.[4][7]
- Clean the work area and properly dispose of any waste.

First Aid Protocol for Ingestion:

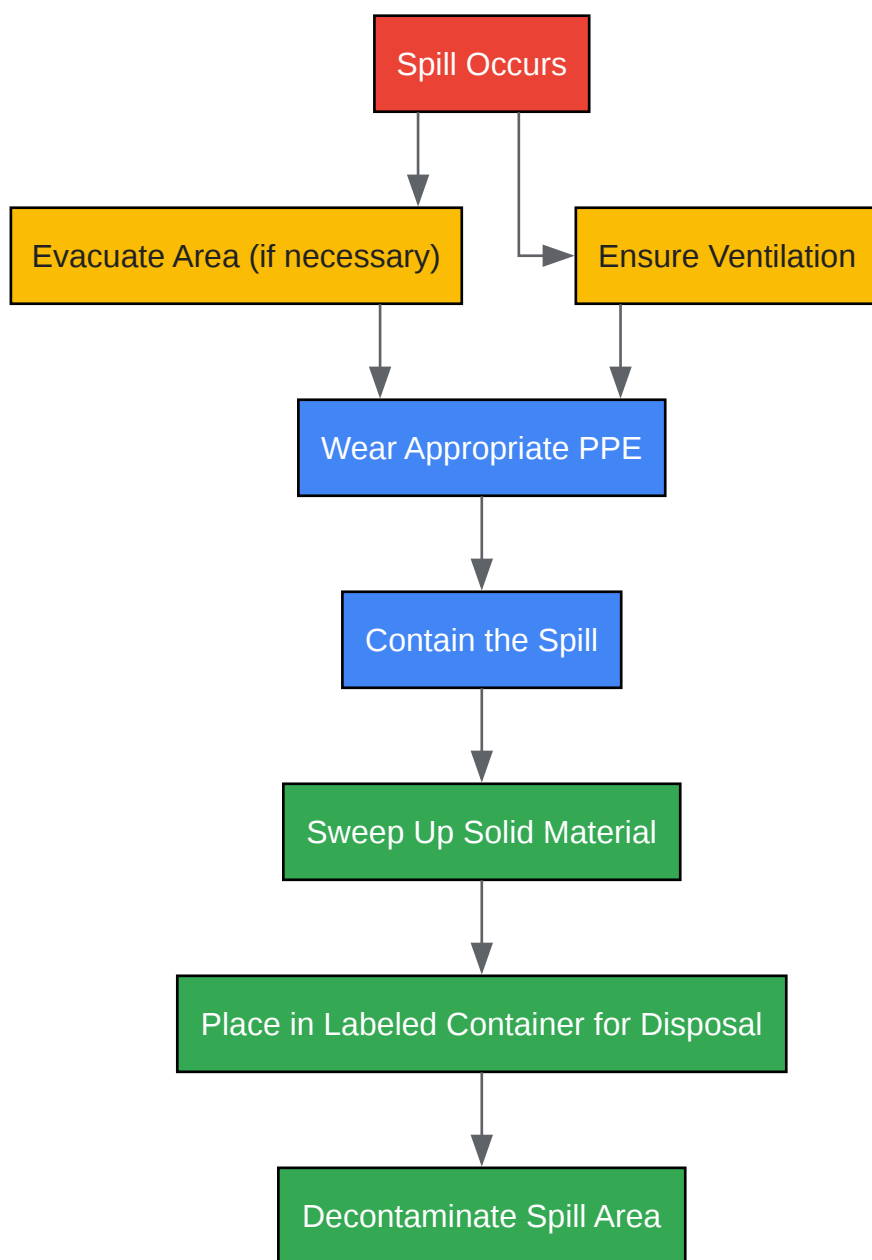
- If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water.[4]
- Do NOT induce vomiting.[4]
- Seek immediate medical attention.[4]

Visualizations



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Caption: Logical workflow for handling **5-Hydroxy-2-iodobenzoic acid**.



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Caption: Workflow for responding to a spill of **5-Hydroxy-2-iodobenzoic acid**.

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- To cite this document: BenchChem. [handling and safety precautions for 5-Hydroxy-2-iodobenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302134#handling-and-safety-precautions-for-5-hydroxy-2-iodobenzoic-acid]

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